

discovery and history of Barium isopropoxide synthesis

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Compound of Interest

Compound Name: *Barium isopropoxide*

Cat. No.: *B1588621*

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An In-depth Technical Guide to the Discovery and Synthesis of **Barium Isopropoxide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium isopropoxide, $\text{Ba}(\text{O-i-Pr})_2$, is a chemical compound that serves as a critical precursor in the synthesis of various advanced materials, particularly in the realm of electronic ceramics and catalysts. Its utility in sol-gel processes for producing materials like barium titanate (BaTiO_3) has been a significant driver for the study and optimization of its synthesis. This guide provides a comprehensive overview of the historical development and synthetic methodologies for **barium isopropoxide**, with a focus on experimental protocols and quantitative data.

Historical Context and Discovery

The discovery of **barium isopropoxide** is not attributed to a single event but rather evolved with the broader field of metal alkoxide chemistry. The pioneering work in the mid-20th century on the use of metal alkoxides as precursors for ceramic materials laid the foundation for the synthesis of individual alkoxides like **barium isopropoxide**. Researchers such as Mazdiyasni and his contemporaries in the 1960s utilized **barium isopropoxide** derived from high-purity barium metal for the synthesis of electronic materials.^{[1][2][3]} While a definitive first synthesis paper is not readily identifiable from available literature, the method of reacting an alkaline earth metal directly with an alcohol has been a fundamental approach in metal alkoxide chemistry.

Core Synthesis Methodologies

The most historically significant and widely referenced method for synthesizing **barium isopropoxide** is the direct reaction of barium metal with anhydrous isopropanol. This method is favored for its straightforwardness and the high purity of the resulting product, assuming high-purity starting materials.

Direct Synthesis from Barium Metal and Isopropanol

This method involves the reaction of metallic barium with anhydrous isopropanol, which yields **barium isopropoxide** and hydrogen gas.^[4]

Reaction:



Experimental Protocol:

A detailed experimental protocol for this synthesis is as follows:

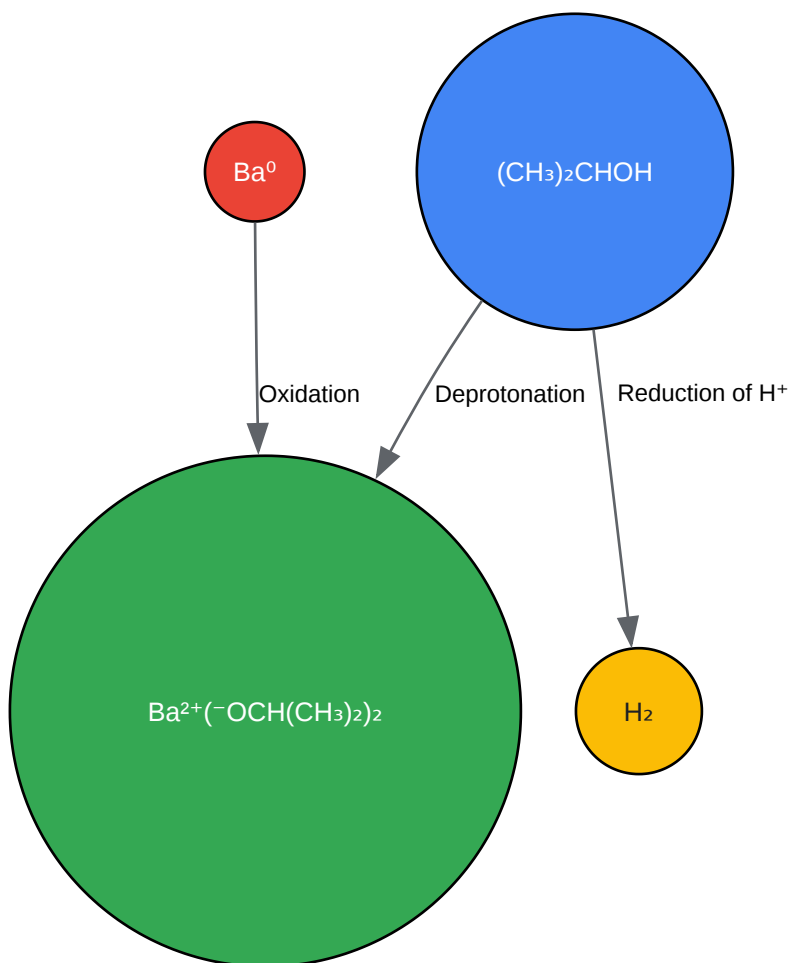
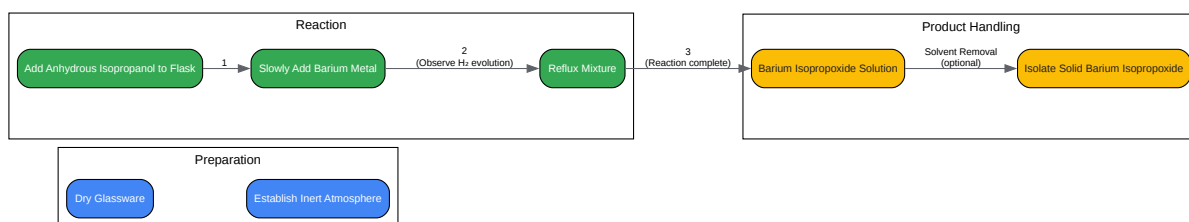
- Preparation: All glassware must be rigorously dried to exclude moisture, which can lead to the formation of barium hydroxide. The reaction should be carried out under an inert atmosphere (e.g., dry argon or nitrogen).
- Reagents: High-purity barium metal and anhydrous isopropanol are required.
- Procedure:
 - Anhydrous isopropanol is placed in a reaction flask equipped with a reflux condenser and an inlet for the inert gas.
 - Cleaned barium metal (cut into small pieces to increase surface area) is slowly added to the isopropanol.
 - The reaction is often initiated by gentle heating and can become vigorous, so controlled addition of the metal is crucial. The evolution of hydrogen gas is a clear indicator of the reaction's progress.

- The mixture is typically refluxed until all the barium metal has reacted, which can take several hours.
- The resulting solution of **barium isopropoxide** in isopropanol can be used directly as a precursor solution or the solvent can be removed under vacuum to obtain solid **barium isopropoxide**.

Quantitative Data:

Parameter	Value/Range	Notes
Purity of Barium Metal	High purity recommended	Impurities can affect the final product's properties.
Solvent	Anhydrous Isopropanol	Moisture content should be minimized.
Reaction Temperature	Reflux temperature of isopropanol (~82 °C)	Gentle heating may be required to initiate the reaction.
Reaction Time	Several hours	Dependent on the surface area of the barium metal.
Yield	Generally high	Often used in-situ, so isolated yields are not always reported.

Logical Workflow of Direct Synthesis



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